

Essential Guide to the Proper Disposal of Cyclo(-Met-Pro)

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Compound of Interest

Compound Name: Cyclo(-Met-Pro)

CAS No.: 53049-06-2

Cat. No.: B15564188

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the proper disposal of **Cyclo(-Met-Pro)**. Adherence to these procedural guidelines is vital for ensuring laboratory safety and environmental protection. In the absence of a specific Safety Data Sheet (SDS) for **Cyclo(-Met-Pro)**, it should be handled as a potentially hazardous chemical, following established best practices for laboratory waste management.

Chemical and Physical Properties

A summary of the known quantitative data for **Cyclo(-Met-Pro)** is presented below. This information is essential for a preliminary assessment but should be supplemented with institution-specific guidance.

Property	Value	Source
CAS Number	53049-06-2	MedchemExpress[1]
Molecular Formula	C ₁₀ H ₁₆ N ₂ O ₂ S	Bachem[2]
Molecular Weight	228.31 g/mol	PubChem[3]
Appearance	Solid (form may vary)	N/A
Storage Temperature	< -15°C	Bachem[2]

Pre-Disposal Safety Precautions

Before initiating the disposal process, ensure all relevant safety measures are in place:

- Consult the Safety Data Sheet (SDS): Although a specific SDS for **Cyclo(-Met-Pro)** was not found in the initial search, it is imperative to check for an SDS from your chemical supplier. The SDS provides comprehensive safety and disposal information.
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves, when handling **Cyclo(-Met-Pro)**.
- Work in a Ventilated Area: If there is a risk of generating dust or aerosols, conduct all handling and preparation for disposal within a fume hood to minimize inhalation exposure.

Step-by-Step Disposal Protocol

The disposal of **Cyclo(-Met-Pro)** must comply with local, state, and federal regulations. The following is a general procedural guide.

Step 1: Waste Identification and Classification

Treat **Cyclo(-Met-Pro)** as chemical waste. This includes the pure compound, any solutions containing it, and all contaminated materials such as gloves, wipes, and disposable labware.

Step 2: Waste Segregation and Collection

- **Solid Waste:** Place solid **Cyclo(-Met-Pro)** waste into a clearly labeled, sealed, and chemically compatible container.
- **Liquid Waste:** Collect solutions containing **Cyclo(-Met-Pro)** in a designated, leak-proof, and clearly labeled waste container.
- **Sharps Waste:** Any needles, syringes, or other contaminated sharps must be disposed of in a designated sharps container.
- **Avoid Mixing:** Do not mix **Cyclo(-Met-Pro)** waste with other waste streams unless compatibility has been verified. Incompatible chemicals can react dangerously.

Step 3: Waste Storage

Store all waste containers in a designated, secure, and well-ventilated area away from general laboratory traffic. Ensure containers are properly sealed to prevent leaks or spills.

Step 4: Decontamination of Labware

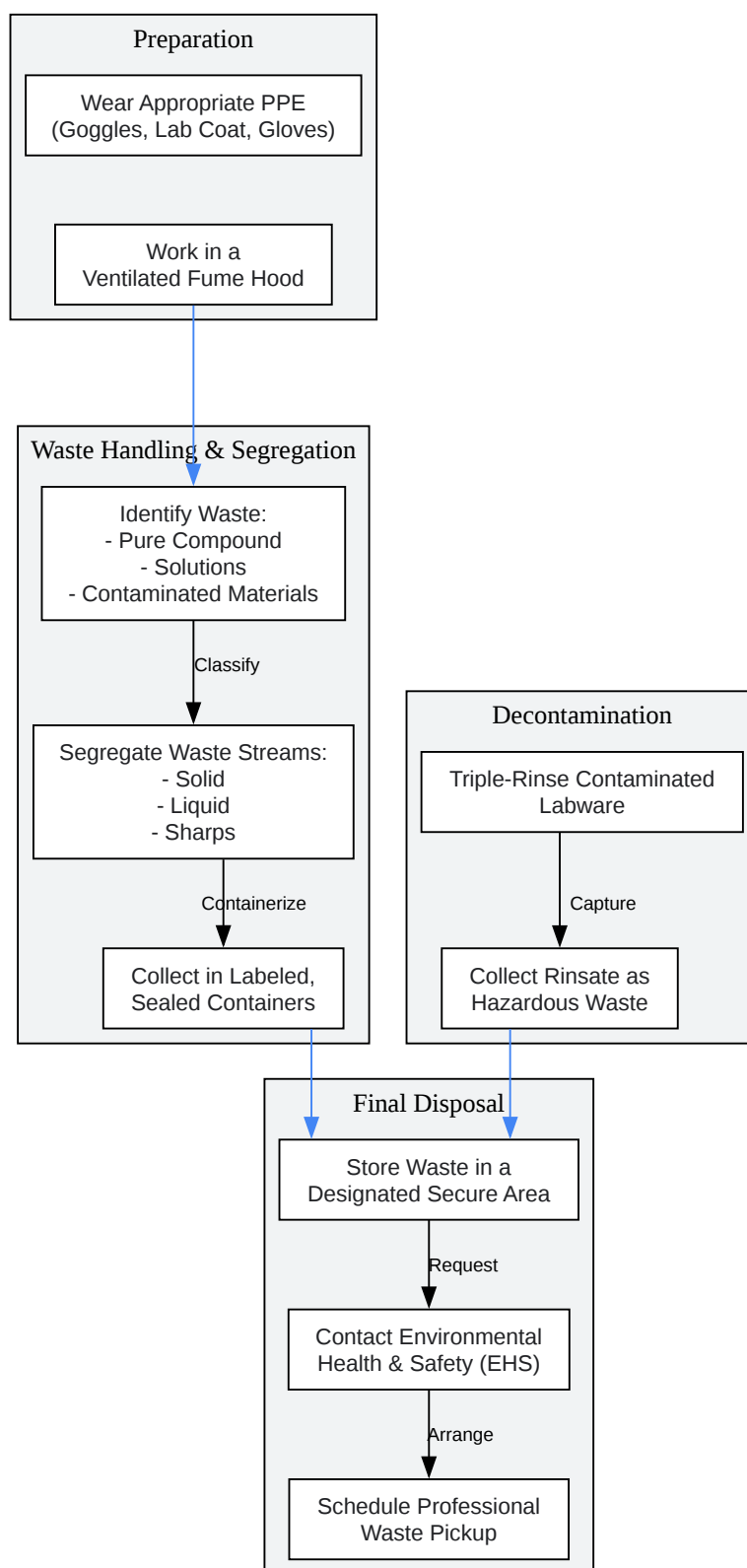
- **Rinsing:** All non-disposable labware that has come into contact with **Cyclo(-Met-Pro)** must be decontaminated. Triple-rinse with a suitable solvent.
- **Rinsate Collection:** The rinsate from the decontamination process must be collected and treated as hazardous waste.^[4] It should be added to the appropriate labeled liquid waste container.
- **Final Cleaning:** After triple-rinsing and collecting the rinsate, the labware can be washed according to standard laboratory procedures.

Step 5: Professional Disposal

- **Contact your Environmental Health & Safety (EHS) Office:** Your institution's EHS department is the primary resource for guidance on chemical waste disposal. They will provide specific instructions and arrange for the pickup and disposal of the waste by a licensed hazardous waste contractor.

- Do Not Dispose Down the Drain or in Regular Trash: Never dispose of **Cyclo(-Met-Pro)** or its containers in the regular trash or wash it down the sink. This can lead to environmental contamination and may be a violation of regulations.

Experimental Workflow for Disposal



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Caption: Logical workflow for the safe disposal of **Cyclo(-Met-Pro)**.

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